

Ecliptasaponin D chemical properties and characterization

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Compound of Interest

Compound Name: *Ecliptasaponin D*

Cat. No.: *B591351*

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Ecliptasaponin D: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Introduction

Ecliptasaponin D is a triterpenoid saponin isolated from the plant *Eclipta prostrata* (L.) L., also known as *Eclipta alba* (L.) Hassk.[1] This plant has a long history of use in traditional medicine for various ailments, and its extracts are known to possess anti-inflammatory, hepatoprotective, antioxidant, and immunomodulatory properties.[1] **Ecliptasaponin D**, as one of its constituents, is a subject of interest for its potential pharmacological activities. This technical guide provides a summary of the available information on the chemical properties and characterization of **Ecliptasaponin D**.

Chemical Properties and Characterization

Ecliptasaponin D has been structurally elucidated as 3 β ,16 β -dihydroxy olean-12-ene-28-oic acid-3 β -O- β -D-glucopyranoside.[1] The fundamental chemical properties are summarized in the table below.

Property	Value	Source
Molecular Formula	C ₃₆ H ₅₈ O ₉	[2]
Molecular Weight	634.8 g/mol	[2]
CAS Number	206756-04-9	
Class	Triterpenoid Glucoside	[1]
Solubility	Soluble in Dimethylsulfoxide (DMSO), Pyridine, Methanol, and Ethanol.	

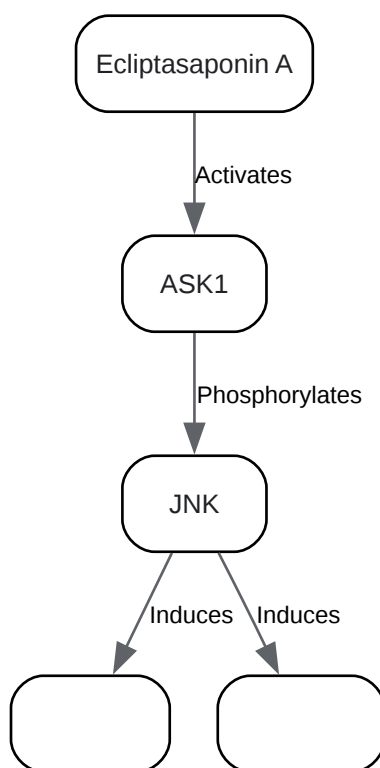
Spectroscopic Data

While detailed spectral data from the original isolation and characterization is not widely available, some mass spectrometry information has been reported.

Mass Spectrometry: High-resolution mass spectrometry data from an LC-ESI-QTOF analysis in negative ionization mode shows a precursor ion [M-H]⁻ at m/z 633.4008069.

Experimental Protocols

A detailed, step-by-step experimental protocol for the isolation and purification of **Ecliptasaponin D** is not readily available in the public domain. However, general methods for the isolation of triterpenoid saponins from *Eclipta alba* have been described. These typically involve the following workflow:



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References

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- 2. Ecliptasaponin D | C36H58O9 | CID 3568493 - PubChem [pubchem.ncbi.nlm.nih.gov]
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